

# Thermische Eigenschaften Dünner Polyvinylbutyral-Filme: Ein Technischer Leitfaden

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Vinylbutyraldehydlosung*

Cat. No.: *B15481046*

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieses Dokument bietet eine detaillierte technische Übersicht über die thermischen Eigenschaften von dünnen Polyvinylbutyral (PVB)-Filmen. Es richtet sich an Fachleute in der Forschung und Entwicklung, die ein tiefgreifendes Verständnis des thermischen Verhaltens von PVB für ihre Anwendungen benötigen. Der Leitfaden umfasst quantitative Daten, detaillierte experimentelle Protokolle und visuelle Darstellungen von Arbeitsabläufen zur thermischen Analyse.

## Zusammenfassung der Thermischen Eigenschaften

Die thermischen Eigenschaften von Polyvinylbutyral sind stark von dessen Zusammensetzung abhängig, insbesondere vom Weichmachergehalt. Weichmacher werden hinzugefügt, um die Flexibilität der Folie zu erhöhen, was jedoch auch die Glasübergangstemperatur (Tg) signifikant beeinflusst.

## Glasübergangstemperatur (Tg)

Die Glasübergangstemperatur ist eine der wichtigsten thermischen Eigenschaften von PVB. Sie markiert den Übergang von einem harten, glasartigen Zustand in einen weicheren, gummiartigen Zustand. Für reines, weichmacherfreies PVB liegt die Tg typischerweise bei etwa 75 °C.<sup>[1]</sup> In kommerziellen PVB-Folien, die Weichmacher enthalten, kann die Tg erheblich

niedriger sein und Werte zwischen 15 °C und 53 °C annehmen.[1][2] Eine Studie gibt für eine recycelte PVB-Folie eine Tg von 53 °C an, was auf das Vorhandensein von Weichmachern hindeutet.[2] Eine vergleichende Analyse von weichgemachtem PVC und PVB ergab für das PVB eine Glasübergangstemperatur von 16,2 °C.[3] Eine andere Untersuchung an PVB-Gussfilmen, die in verschiedenen Lösungsmitteln hergestellt wurden, zeigte eine konsistente Tg von 67 °C.[1]

## Thermische Zersetzung

Die thermische Stabilität von PVB-Folien wird in der Regel mittels thermogravimetrischer Analyse (TGA) untersucht. Die Zersetzung von weichmacherfreiem PVB erfolgt in einem einzigen Schritt, beginnend bei etwa 329 °C, mit einer maximalen Gewichtsverlustrate bei circa 391 °C.[4] Bei weichmacherhaltigen PVB-Folien verläuft die Zersetzung mehrstufig. Der erste Massenverlust, der bei etwa 150 °C beginnt, wird auf die Verdampfung des Weichmachers zurückgeführt.[4] Die thermo-oxidative Zersetzung an Luft zeigt drei Hauptstufen in den Temperaturbereichen 170–300 °C, 300–420 °C und 420–480 °C.

## Wärmeleitfähigkeit

Die Wärmeleitfähigkeit von PVB ist relativ gering, was es zu einem guten Wärmeisolator macht. Ein typischer Wert für die Wärmeleitfähigkeit einer PVB-Folie bei 65 °C beträgt 0,2 W/(m·K).

## Quantitative Thermische Eigenschaftsdaten

Die folgende Tabelle fasst die wichtigsten quantitativen thermischen Eigenschaften von PVB-Folien aus verschiedenen Quellen zusammen.

Eigenschaft	Wert	Messbedingung/Anmerkung	Quelle(n)
Glasübergangstemperatur (Tg)			
75 °C	Reines PVB	[1]	
67-68 °C	PVB-Gussfilme	[1]	
53 °C	Recyceltes, weichmacherhaltiges PVB	[2]	
16,2 °C	Weichmacherhaltiges PVB	[3]	
15-20 °C	PVB mit 25% Weichmacheranteil	[1]	
Thermische Zersetzung (TGA)			
Beginn der Zersetzung (T5%)	329 °C	Weichmacherfreies PVB in N2-Atmosphäre	[4]
Temperatur der max. Zersetzungsraten (Td)	ca. 391 °C	Weichmacherfreies PVB in N2-Atmosphäre	[4]
Zersetzungsstufen (thermo-oxidativ)	170–300 °C, 300–420 °C, 420–480 °C	In Luftatmosphäre	
Wärmeleitfähigkeit (λ)			
0,2 W/(m·K)	bei 65 °C		

## Detaillierte Experimentelle Protokolle

Die folgenden Protokolle beschreiben die Standardmethoden zur Bestimmung der thermischen Eigenschaften von dünnen PVB-Folien.

## Dynamische Differenzkalorimetrie (DSC)

Dieses Protokoll basiert auf den allgemeinen Prinzipien der Norm EN ISO 11357-1 und gängiger Laborpraxis zur Bestimmung der Glasübergangstemperatur (Tg).

Gerät: Dynamisches Differenzkalorimeter (DSC)

Probenvorbereitung:

- Eine kleine Probe der PVB-Folie (typischerweise 5-10 mg) wird ausgestanzt oder zugeschnitten.[5][6]
- Die Probe wird in einen Aluminium-DSC-Tiegel gegeben und der Deckel lose aufgelegt oder hermetisch verschlossen, je nach Feuchtigkeitsempfindlichkeit und erwarteten Übergängen.
- Ein leerer Tiegel mit Deckel dient als Referenz.[7]

Experimentelle Parameter:

- Temperaturprogramm:
  - Aufheizen von Raumtemperatur auf eine Temperatur deutlich über der erwarteten Tg (z. B. 150 °C) mit einer konstanten Heizrate von 10 °C/min, um die thermische Vorgeschichte zu löschen.
  - Kontrolliertes Abkühlen auf eine Temperatur deutlich unter der erwarteten Tg (z. B. -20 °C) mit einer Rate von 10 °C/min.
  - Zweites Aufheizen mit 10 °C/min auf die obere Temperaturgrenze. Die Tg wird aus der zweiten Aufheizkurve bestimmt.
- Atmosphäre: Stickstoff (inert), mit einer typischen Spülrate von 20-50 ml/min.

Datenauswertung: Die Glasübergangstemperatur (Tg) wird als die Temperatur am Wendepunkt der Stufe im Wärmefluss-Temperatur-Diagramm des zweiten Aufheizzyklus bestimmt.

## Thermogravimetrische Analyse (TGA)

Dieses Protokoll folgt den allgemeinen Richtlinien der Normen ASTM E1131 und ISO 11358 zur Untersuchung der thermischen Stabilität und Zersetzung.[8][9]

Gerät: Thermogravimetrische Analysewaage (TGA)

Probenvorbereitung:

- Eine Probe der PVB-Folie (ca. 10 mg) wird zugeschnitten und in den TGA-Tiegel (typischerweise aus Platin oder Aluminiumoxid) gegeben.

Experimentelle Parameter:

- Temperaturprogramm: Aufheizen der Probe von Raumtemperatur (z. B. 30 °C) auf eine hohe Temperatur (z. B. 600 °C oder höher) mit einer konstanten Heizrate, üblicherweise 10 °C/min.[4]
- Atmosphäre: Die Analyse kann in einer inerten Atmosphäre (Stickstoff) zur Untersuchung der reinen thermischen Zersetzung oder in einer oxidativen Atmosphäre (Luft oder Sauerstoff) zur Untersuchung der thermo-oxidativen Stabilität durchgeführt werden.[10] Die Gasflussrate wird typischerweise auf 20-100 ml/min eingestellt.

Datenauswertung: Die TGA-Kurve zeigt den prozentualen Massenverlust als Funktion der Temperatur. Aus dieser Kurve können die Onset-Temperatur der Zersetzung (z. B. T5%, die Temperatur bei 5 % Massenverlust) und die Temperatur der maximalen Zersetzungsr率 (aus der ersten Ableitung der TGA-Kurve, DTG) bestimmt werden.[4]

## Messung der Wärmeleitfähigkeit

Dieses Protokoll beschreibt die "Transient Plane Source" (TPS) Methode, die in der Norm ISO 22007-2 für Polymere spezifiziert ist.[11][12]

Gerät: Transient Plane Source (TPS) Instrument

Probenvorbereitung:

- Es werden zwei identische, flache und glatte Proben der PVB-Folie mit ausreichender Dicke und Fläche benötigt, um den TPS-Sensor vollständig zu bedecken.

- Der TPS-Sensor wird zwischen die beiden Folienproben gelegt, sodass ein guter thermischer Kontakt gewährleistet ist.

Experimentelle Parameter:

- Messprinzip: Ein kurzer elektrischer Impuls heizt den Sensor auf, der gleichzeitig als Temperaturfühler dient. Die Temperaturerhöhung als Funktion der Zeit wird aufgezeichnet.
- Testparameter: Die Leistung und Dauer des Heizimpulses werden so gewählt, dass die erzeugte Wärmewelle nicht die Grenzen der Probe erreicht. Die Messung erfolgt bei einer definierten Umgebungstemperatur.

Datenauswertung: Aus dem transienten Temperaturanstieg werden die Wärmeleitfähigkeit und die thermische Diffusivität des Materials berechnet. Die Methode ist für Materialien mit einer Wärmeleitfähigkeit im Bereich von 0,01 bis 500 W/(m·K) geeignet.[12]

## Visualisierungen

Die folgenden Diagramme, erstellt in der DOT-Sprache von Graphviz, illustrieren die experimentellen Arbeitsabläufe.



[Click to download full resolution via product page](#)

Abbildung 1: Experimenteller Arbeitsablauf für die DSC-Analyse.



[Click to download full resolution via product page](#)

Abbildung 2: Experimenteller Arbeitsablauf für die TGA-Analyse.

**Need Custom Synthesis?**

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or Request Quote Online.*

## References

- 1. [pubs.aip.org](https://pubs.aip.org) [pubs.aip.org]
- 2. [scielo.br](https://scielo.br) [scielo.br]
- 3. [scholarly.org](https://scholarly.org) [scholarly.org]
- 4. An Integrated Characterization Strategy on Board for Recycling of poly(vinyl butyral) (PVB) from Laminated Glass Wastes [mdpi.com]
- 5. Sample Preparation – DSC – Polymer Chemistry Characterization Lab [pccl.chem.ufl.edu]
- 6. How to Perform a Differential Scanning Calorimetry Analysis of a Polymer : 14 Steps - Instructables [instructables.com]
- 7. [polymerscience.physik.hu-berlin.de](https://polymerscience.physik.hu-berlin.de) [polymerscience.physik.hu-berlin.de]
- 8. [infinitalab.com](https://infinitalab.com) [infinitalab.com]
- 9. [infinitalab.com](https://infinitalab.com) [infinitalab.com]
- 10. Thermogravimetric Analysis (TGA) ASTM E1131, ISO 11358 [intertek.com]
- 11. Thermal Conductivity Measurements According to ISO 22007:2 | RISE [ri.se]
- 12. [measurlabs.com](https://measurlabs.com) [measurlabs.com]
- To cite this document: BenchChem. [Thermische Eigenschaften Dünner Polyvinylbutyral-Filme: Ein Technischer Leitfaden]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15481046#thermische-eigenschaften-von-d-nnen-polyvinylbutyral-filmen>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)